

Fmoc-DL-Met-OH molecular weight and physical data

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Compound of Interest

Compound Name: *Fmoc-DL-methionine*

CAS No.: 144701-23-5

Cat. No.: B3419499

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Executive Summary

Fmoc-DL-Met-OH (N-(9-Fluorenylmethoxycarbonyl)-DL-methionine) is the racemic derivative of the sulfur-containing amino acid methionine, protected by the base-labile Fmoc group. While the L-enantiomer is the standard building block for therapeutic peptides, the DL-racemate serves critical roles in crystallographic phasing (selenomethionine surrogates), racemic scanning for bioactivity mapping, and cost-effective synthesis of non-stereospecific peptide libraries.

This guide details the physicochemical profile of Fmoc-DL-Met-OH, outlines its stability challenges—specifically thioether oxidation—and provides a validated protocol for its use in Solid Phase Peptide Synthesis (SPPS).

Chemical Identity & Physicochemical Profile

Fmoc-DL-Met-OH consists of a methionine backbone protected at the

-terminus by a fluorenylmethoxycarbonyl (Fmoc) group.^[1] The side chain contains a thioether moiety (

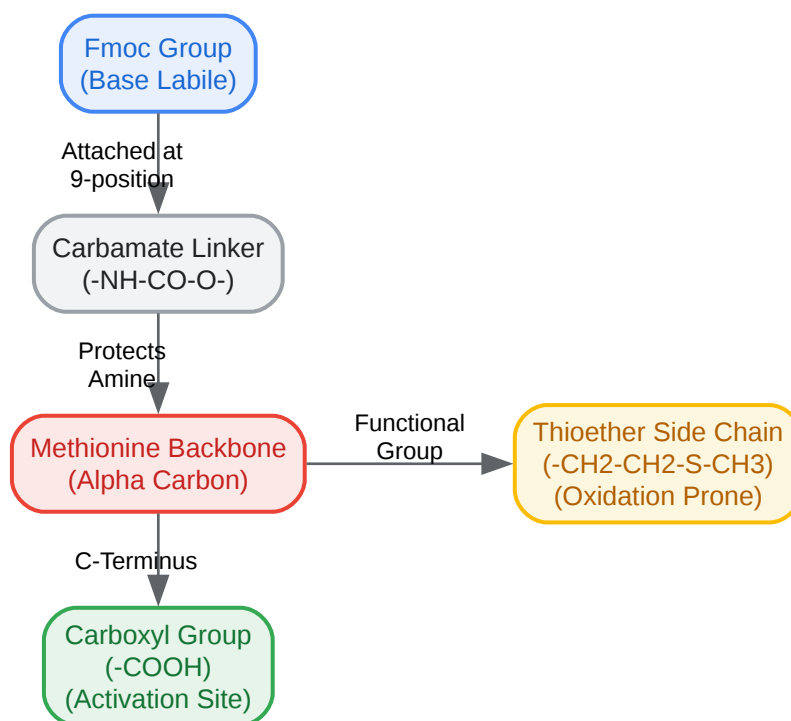
), which is susceptible to oxidation but requires no additional protection during standard Fmoc SPPS cycles.

Key Chemical Data

Property	Specification
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-DL-methionine
CAS Number (DL)	144701-23-5
CAS Number (L-isomer)	71989-28-1 (Reference only)
Molecular Formula	
Molecular Weight	371.45 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DMSO, NMP; Sparingly soluble in DCM
Melting Point	121–142 °C (Typical for L-isomer; DL-form may vary due to crystal packing)
Purity Standard	(HPLC), D-isomer (if L-specified), Racemic (if DL)

Structural Visualization

The following diagram illustrates the chemical structure and the fragmentation points relevant to mass spectrometry and deprotection.



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Figure 1: Structural segmentation of Fmoc-DL-Met-OH highlighting the Fmoc protecting group, the reactive carboxyl terminus, and the oxidation-sensitive thioether side chain.[2]

Stability & Storage Protocol

The primary stability concern for Fmoc-DL-Met-OH is the oxidation of the thioether sulfur to methionine sulfoxide (

) or methionine sulfone (

). This reaction is accelerated by light, moisture, and atmospheric oxygen.

- Storage Condition: Store at

to

(refrigerated).

- Container: Tightly sealed, amber glass or opaque plastic to prevent photodegradation.

- **Hygroscopicity:** The compound is slightly hygroscopic. Allow the bottle to equilibrate to room temperature before opening to prevent condensation, which accelerates hydrolysis and oxidation.

Application in Solid Phase Peptide Synthesis (SPPS)

Integrating Fmoc-DL-Met-OH into SPPS requires standard coupling protocols, but the cleavage step demands specific scavengers to prevent the alkylation or oxidation of the methionine sulfur.

Coupling Protocol (Standard)

Since the side chain is unprotected, Fmoc-DL-Met-OH couples efficiently using standard carbodiimide/phosphonium chemistry.

- **Activation:** Dissolve Fmoc-DL-Met-OH (3 eq) in DMF. Add HBTU/HCTU (2.9 eq) and DIEA (6 eq).
- **Coupling:** React for 30–60 minutes at room temperature.
- **Monitoring:** Ninhydrin test (Kaiser test) is effective.

Critical Workflow: Preventing Oxidation During Cleavage

The acidic conditions of final cleavage (TFA) can cause the methionine sulfur to act as a nucleophile, reacting with carbocation byproducts (e.g., from t-butyl groups) to form sulfonium salts, or oxidizing to sulfoxide.

Recommended Cleavage Cocktail (Reagent H):

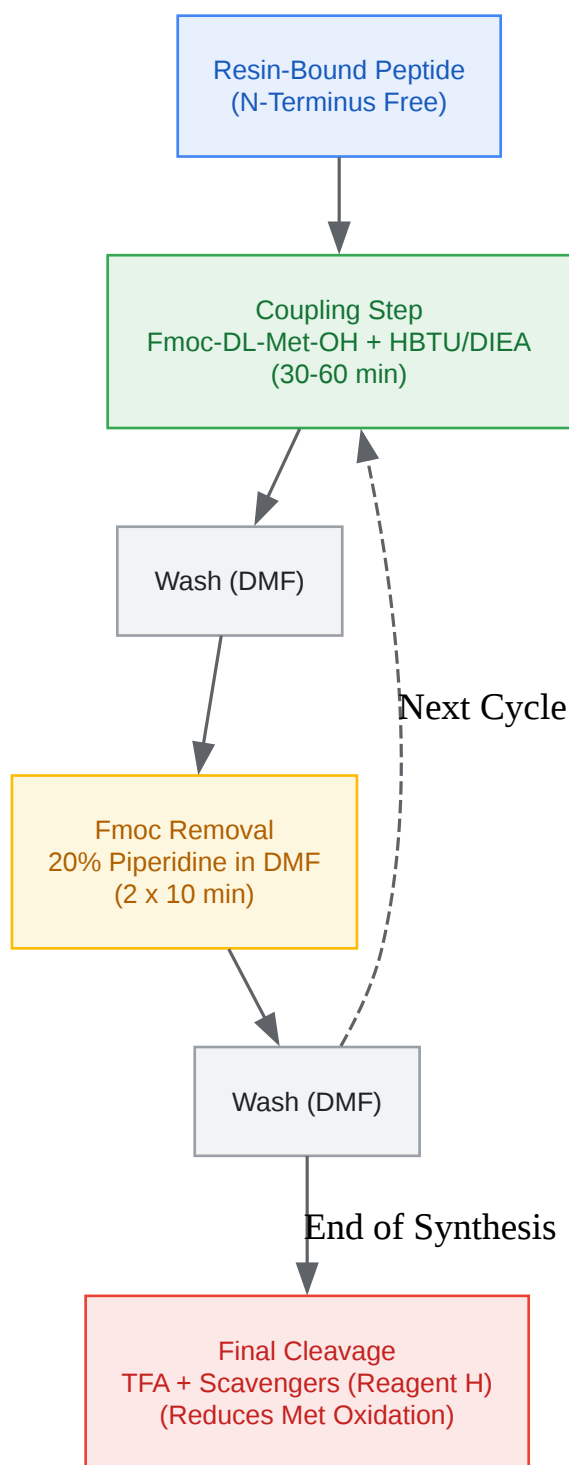
- TFA: 81%^[3]
- Phenol: 5%
- Thioanisole: 5%
- 1,2-Ethanedithiol (EDT): 2.5%

- Water: 3%
- Dimethylsulfide (DMS): 2%
- Ammonium Iodide (
): 1.5%

Note:

and DMS are specifically included to reduce any Met(O) formed back to Met in situ.

SPPS Cycle Diagram



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Figure 2: SPPS cycle incorporating Fmoc-DL-Met-OH.[2][4][5][6] The dashed line indicates the repetitive nature of the cycle. The red node highlights the critical cleavage step where oxidation mitigation is required.

Quality Control & Analytical Expectations

When analyzing peptides containing DL-Methionine:

- HPLC: Expect peak broadening or splitting if the peptide sequence is chiral (i.e., contains other L-amino acids). The presence of DL-Met creates diastereomers (L-Met-peptide and D-Met-peptide) which may resolve on standard C18 columns.
- Mass Spectrometry: The molecular weight is identical for both isomers. However, if oxidation occurs, you will observe a mass shift of +16 Da (Sulfoxide) or +32 Da (Sulfone).
- Racemization Check: If using DL-Met intentionally, ensure your ratio is ~50:50. If using L-Met and checking for racemization, the D-isomer content should be

References

- PubChem. (2023). Methionine and Derivatives Compound Summary. Retrieved from [[Link](#)]
- Huang, H., & Rabenstein, D. L. (1999). Minimization of Methionine Oxidation During the Synthesis of Peptides. *Journal of Peptide Research*, 53(5), 548–553.

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Sources

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